

Physicochemical Properties of Glipalamide: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Glipalamide*

CAS No.: *37598-94-0*

Cat. No.: *B1214092*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Limited experimental data is publicly available for the specific physicochemical properties of **Glipalamide**. Much of the available data pertains to the structurally similar and more extensively studied second-generation sulfonylurea, Glibenclamide. This guide provides computed data for **Glipalamide** where available and presents experimental data for Glibenclamide as a comparative reference, clearly distinguishing between the two compounds. The general mechanism of action for sulfonylureas is described, with Glibenclamide's signaling pathway used as a representative model.

Introduction

Glipalamide is a second-generation sulfonylurea derivative with antihyperglycemic activity.[1] [2] Like other drugs in this class, it is designed to manage blood sugar levels in patients with type 2 diabetes.[2] A thorough understanding of its physicochemical properties is fundamental for drug development, formulation, and comprehending its pharmacokinetic and pharmacodynamic behavior. This technical guide synthesizes the available information on the

core physicochemical properties of **Glipalamide**, alongside comparative data for Glibenclamide, and details relevant experimental methodologies.

Core Physicochemical Properties

The physicochemical properties of a drug molecule are critical determinants of its absorption, distribution, metabolism, and excretion (ADME) profile. This section details the known and computed properties of **Glipalamide** and compares them with the established experimental values for Glibenclamide.

Chemical Structure and Identification

Glipalamide:

- IUPAC Name: 4,5-Dihydro-5-methyl-N-((4-methylphenyl)sulfonyl)-1H-pyrazole-1-carboxamide[2]
- CAS Number: 37598-94-0[1]
- Chemical Formula: $C_{12}H_{15}N_3O_3S$ [1][2]
- Molecular Weight: 281.33 g/mol [1][2]
- Synonyms: Glipolamide, SPC-703[1]

Glibenclamide (for comparison):

- IUPAC Name: 5-chloro-N-[2-[4-(cyclohexylcarbamoylsulfamoyl)phenyl]ethyl]-2-methoxybenzamide[3]
- CAS Number: 10238-21-8[4]
- Chemical Formula: $C_{23}H_{28}ClN_3O_5S$ [4]
- Molecular Weight: 494.00 g/mol [4]
- Synonyms: Glyburide[4]

Quantitative Physicochemical Data

The following tables summarize the available quantitative data for **Glipalamide** (computed) and Glibenclamide (experimental).

Table 1: Physicochemical Properties of **Glipalamide** (Computed)

Property	Value	Source
Molecular Weight	281.33 g/mol	PubChem[1]
XLogP3-AA (logP)	1	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	5	PubChem[1]
Rotatable Bond Count	3	PubChem[5]
Polar Surface Area	87.2 Å ²	PubChem[1][5]

Table 2: Physicochemical Properties of Glibenclamide (Experimental)

Property	Value	Source
Melting Point	169-170 °C	Wikipedia[4]
Water Solubility	Poorly water-soluble	PubMed[6]
Solubility in Organic Solvents	Soluble in DMSO and NMP	Molecules[7]
pKa	5.3	Request PDF[8]
LogP	4.8	PubChem[3]

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of **Glipalamide** are not readily available in the public domain. However, standard methodologies used for compounds like Glibenclamide can be applied.

Determination of Melting Point

Methodology: Differential Scanning Calorimetry (DSC)

A common method for determining the melting point of a crystalline solid is Differential Scanning Calorimetry (DSC).

- Principle: DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. The melting point is observed as an endothermic peak on the DSC thermogram.
- Procedure (General):
 - A small, accurately weighed sample of the substance is placed in an aluminum pan.
 - The pan is sealed and placed in the DSC instrument alongside an empty reference pan.
 - The temperature is increased at a constant rate.
 - The heat flow to the sample and reference is monitored. The melting point is determined from the onset temperature of the melting endotherm.

Determination of Solubility

Methodology: Shake-Flask Method

The shake-flask method is a standard technique for determining the equilibrium solubility of a compound in a given solvent.

- Principle: An excess amount of the solid compound is agitated in a specific solvent at a constant temperature until equilibrium is reached. The concentration of the dissolved compound in the supernatant is then measured.
- Procedure (General):
 - An excess amount of the compound is added to a flask containing the solvent of interest (e.g., water, ethanol, DMSO).

- The flask is sealed and agitated in a constant temperature water bath for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The resulting suspension is filtered to remove any undissolved solid.
- The concentration of the dissolved compound in the filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry.

Determination of pKa

Methodology: Potentiometric Titration

Potentiometric titration is a widely used method for determining the pKa of ionizable compounds.

- Principle: The compound is dissolved in a suitable solvent (often a water-cosolvent mixture) and titrated with a standard acid or base. The pH of the solution is measured as a function of the volume of titrant added. The pKa is determined from the midpoint of the titration curve.
- Procedure (General):
 - A known concentration of the compound is dissolved in a mixture of water and a co-solvent (if necessary for solubility).
 - The solution is placed in a thermostatted vessel equipped with a pH electrode and a stirrer.
 - A standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH) is added incrementally.
 - The pH is recorded after each addition of the titrant.
 - The pKa is calculated from the resulting titration curve.

Determination of logP

Methodology: Shake-Flask Method (Octanol-Water Partitioning)

The octanol-water partition coefficient (logP) is a measure of a compound's lipophilicity and is a key predictor of its membrane permeability.

- Principle: The compound is partitioned between two immiscible phases, typically n-octanol and water. The concentrations of the compound in each phase at equilibrium are measured to determine the partition coefficient.
- Procedure (General):
 - Equal volumes of n-octanol and water are pre-saturated with each other.
 - A known amount of the compound is dissolved in one of the phases.
 - The two phases are mixed vigorously in a separatory funnel for a set period to allow for partitioning.
 - The mixture is then allowed to separate completely.
 - The concentration of the compound in both the n-octanol and water phases is determined by a suitable analytical method (e.g., HPLC, UV-Vis spectrophotometry).
 - The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. LogP is the base-10 logarithm of P.

Mechanism of Action and Signaling Pathway

As a sulfonylurea, **Glipalamide** is expected to share a similar mechanism of action with other drugs in its class, such as Glibenclamide.

General Mechanism of Action of Sulfonylureas

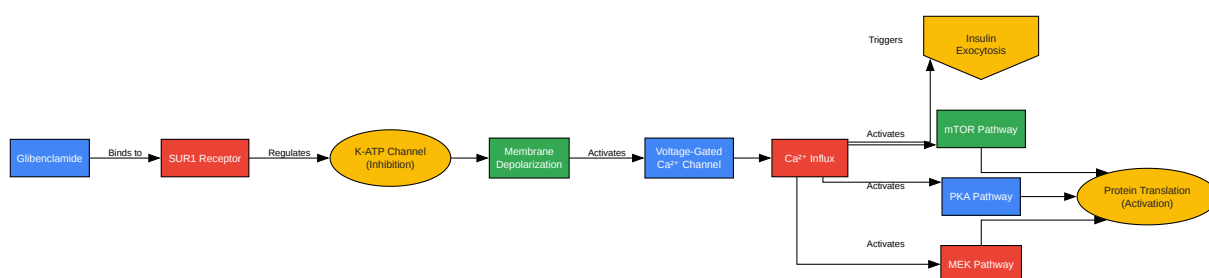
Sulfonylureas primarily lower blood glucose by stimulating insulin secretion from the pancreatic β -cells.^{[4][9]} This action is dependent on the presence of functioning β -cells.^[9] The key steps in their mechanism of action are:

- Binding to SUR1: Sulfonylureas bind to the sulfonylurea receptor 1 (SUR1), which is a regulatory subunit of the ATP-sensitive potassium (K-ATP) channels in the pancreatic β -cell membrane.^[4]

- Inhibition of K-ATP Channels: This binding inhibits the activity of the K-ATP channels, causing them to close.[4][9]
- Membrane Depolarization: The closure of these channels reduces the efflux of potassium ions, leading to depolarization of the β -cell membrane.[4][9]
- Calcium Influx: Depolarization activates voltage-gated calcium channels, resulting in an influx of calcium ions into the β -cell.[4][9]
- Insulin Secretion: The increased intracellular calcium concentration triggers the exocytosis of insulin-containing granules, leading to the release of insulin into the bloodstream.[9]

Signaling Pathway (Represented by Glibenclamide)

Prolonged exposure to Glibenclamide has been shown to activate protein translation in pancreatic β -cells through calcium-regulated signaling pathways, including mTOR, PKA, and MEK pathways.[10] This suggests a more complex intracellular signaling cascade beyond the initial stimulation of insulin secretion.

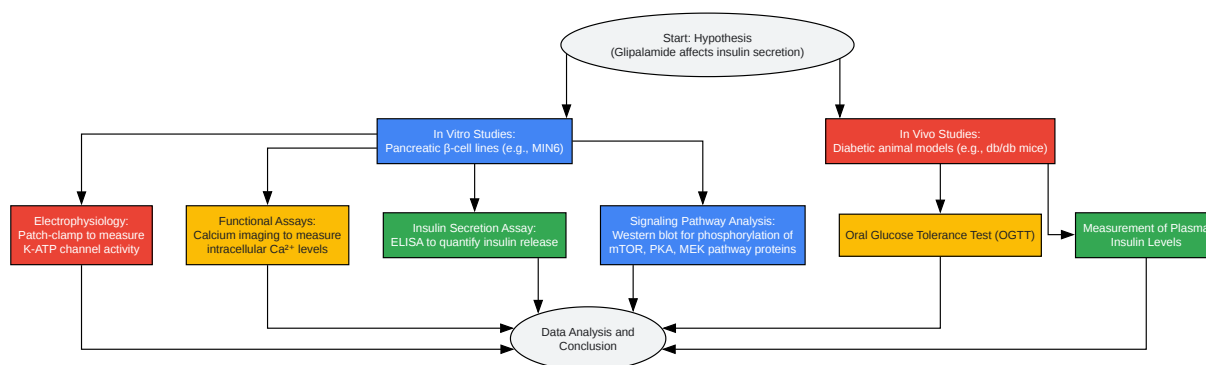


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Caption: Glibenclamide-induced insulin secretion and downstream signaling pathways.

Experimental Workflow for Investigating Mechanism of Action

The following workflow outlines a general approach to studying the mechanism of action of a sulfonylurea like **Glipalamide**.



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Caption: Workflow for elucidating the mechanism of action of **Glipalamide**.

Conclusion

Glipalamide is a second-generation sulfonylurea for which specific experimental physicochemical data are not extensively available. The provided computed data offers initial insights, while the experimental data for the related compound Glibenclamide serves as a valuable, albeit indirect, reference. The presumed mechanism of action of **Glipalamide** aligns with that of other sulfonylureas, involving the inhibition of K-ATP channels in pancreatic β-cells

to stimulate insulin secretion. Further research is warranted to experimentally determine the precise physicochemical properties of **Glipalamide** and to fully elucidate its intracellular signaling effects, which will be crucial for its optimal formulation and clinical application.

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